

Allotetrahydrocortisol-d5 chemical properties and structure

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An In-depth Technical Guide to Allotetrahydrocortisol-d5

Allotetrahydrocortisol-d5 is the deuterated form of Allotetrahydrocortisol (also known as 5α-Tetrahydrocortisol), a significant metabolite of the primary glucocorticoid hormone, cortisol.[1] Due to its isotopic labeling, Allotetrahydrocortisol-d5 serves as an invaluable internal standard for quantitative bioanalytical studies using techniques like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1] Its application is crucial for accurately measuring the levels of endogenous Allotetrahydrocortisol in biological matrices, which provides insights into adrenal function, stress responses, and the overall metabolism of cortisol.[2]

Chemical Properties and Structure

Allotetrahydrocortisol-d5 is structurally identical to its endogenous counterpart, with the exception of five deuterium atoms incorporated into the A-ring of the steroid structure.[3] This mass shift allows it to be distinguished from the non-labeled analyte by mass spectrometry, while maintaining nearly identical chemical and physical properties, making it an ideal internal standard.

Structure:

Systematic Name: 3α,11β,17α,21-tetrahydroxy-5α-[1,2,3,4,5-2H₅]pregnan-20-one[3]



Synonyms: 5α-Tetrahydrocortisol-d5, allo-THF-d5[3]

Quantitative Data Summary

Property	Value	Reference
Chemical Formula	C21H29D5O5	Inferred from[4][5]
Molecular Weight	371.5 g/mol	Calculated based on[4]
CAS Number	2687961-06-2	[1]
Appearance	Solid (for non-deuterated form)	[4]
Melting Point	244.5 °C (for non-deuterated form)	[4]
Parent Compound	Allotetrahydrocortisol (CAS: 302-91-0)	[4]

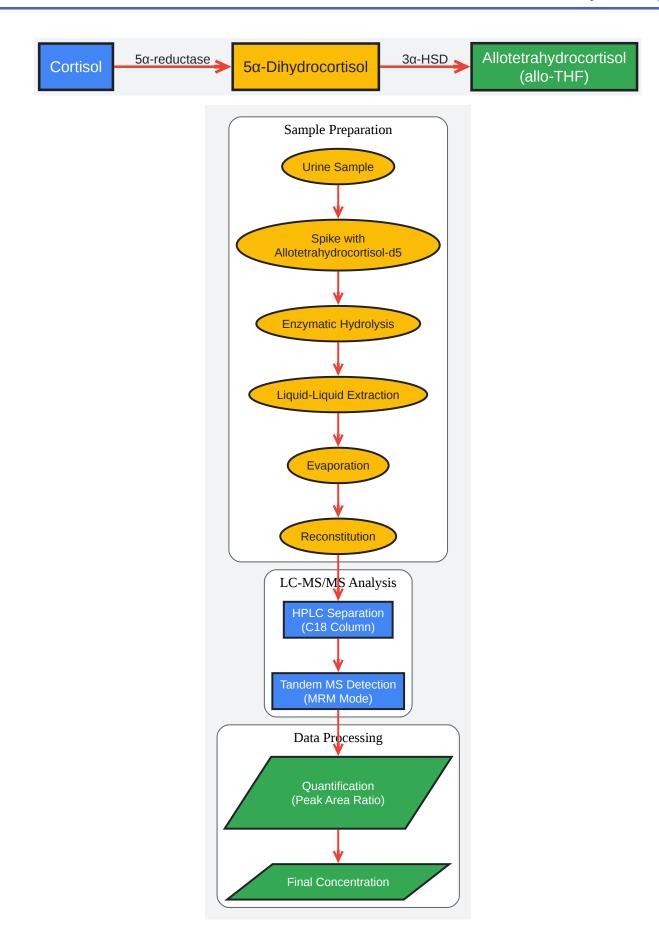
Biological Role and Metabolic Pathway

Allotetrahydrocortisol is a downstream metabolite of cortisol, the body's primary stress hormone produced by the adrenal cortex.[1][6] The metabolic pathway involves the irreversible conversion of cortisol in tissues such as the liver.[7] This process is catalyzed by a series of enzymes, primarily 5α -reductase and 3α -hydroxysteroid dehydrogenases (3α -HSDs).[7]

The measurement of the ratio of cortisol metabolites (like Allotetrahydrocortisol and Tetrahydrocortisol) to cortisone metabolites (like Tetrahydrocortisone) in urine is a key indicator of 11β-hydroxysteroid dehydrogenase (11β-HSD) enzyme activity, which has implications in various diseases.[7][8] Elevated levels of Allotetrahydrocortisol can signify increased cortisol production, potentially linked to chronic stress or adrenal disorders.[2]

Cortisol to Allotetrahydrocortisol Metabolic Pathway







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